

Tandutinib plasma concentrations achieved clinical trial subjects

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Compound Focus: Tandutinib

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Tandutinib Plasma Concentrations and PK Parameters

Parameter	Value / Range	Context / Dose
Steady-State Plasma Concentration	1000 - 3000 ng/mL	Achieved at the Maximum Tolerated Dose (MTD) of 525 mg twice daily [1] [2].
Time to Steady-State	> 1 week	Plasma concentrations required over one week of continuous twice-daily dosing to reach steady-state due to slow elimination [1] [2].
Analytical Method for Quantification	LC-MS/MS	Method used for precise measurement of tandutinib concentration in biological matrices like plasma [3].

| Reported Metabolic Stability (in vitro) | - Half-life ($t_{1/2}$): 29.0 minutes

- Intrinsic Clearance (CL_{int}): 22.03 $\mu\text{L}/\text{min}/\text{mg}$ | Measured in Human Liver Microsomes; indicates a moderate extraction ratio and potential for good in vivo bioavailability [3]. |

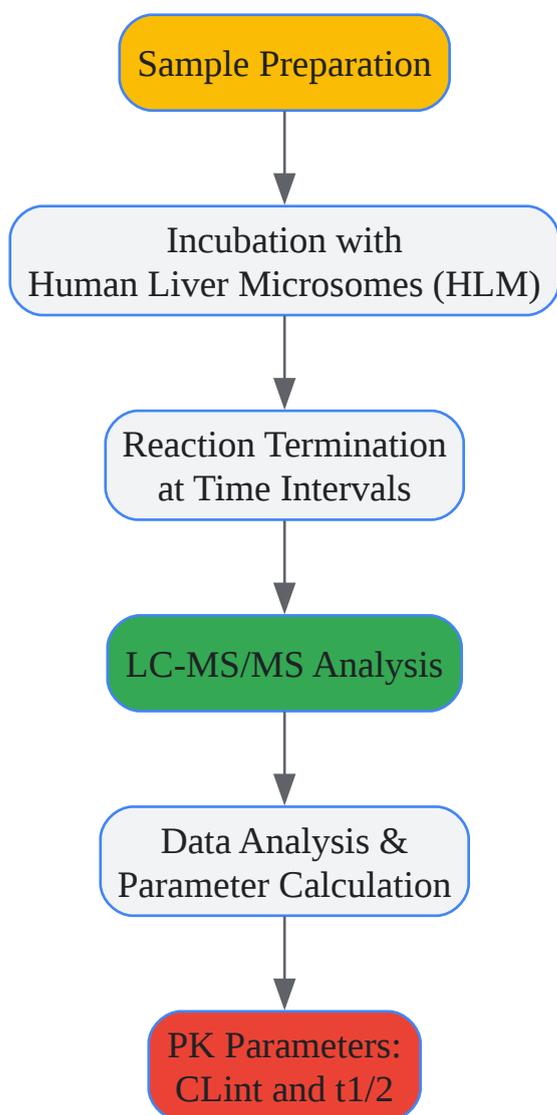
Detailed Clinical Trial Context and Methodology

The foundational data on **tandutinib**'s plasma concentrations come from a phase I dose-escalation trial involving 40 patients with Acute Myelogenous Leukemia (AML) or high-risk myelodysplastic syndrome (MDS) [1] [2].

- **Dosing and Dose-Limiting Toxicity (DLT):** The trial tested doses from 50 mg to 700 mg twice daily. The principal DLTs were reversible generalized muscular weakness and fatigue, observed at the 525 mg and 700 mg doses. The Maximum Tolerated Dose (MTD) was established at **525 mg twice daily** [1] [2].
- **Pharmacokinetic Profile:** The characterizing feature of **tandutinib**'s pharmacokinetics was its **slow elimination**, which led to a long time to reach steady-state concentrations [1] [2].
- **Bioanalytical Method:** A specific and sensitive Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) method has been validated for quantifying **tandutinib** in complex biological matrices. This method uses a simple isocratic elution and multiple reaction monitoring (MRM) for high specificity, with a linear range of 5–500 ng/mL and a limit of quantification of 3.8 ng/mL [3].

Experimental Protocol for Plasma Concentration Analysis

For your reference, here is a summary of the core experimental workflow used to determine **tandutinib** metabolic stability and concentrations, which underpins the understanding of its pharmacokinetic profile.



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The corresponding steps are:

- **Incubation:** **Tandutinib** is incubated with a pooled system of Human Liver Microsomes (HLMs) in the presence of NADPH, which provides the enzymes and co-factors for metabolic reactions [3].
- **Sampling:** The reaction mixture is sampled at predetermined time intervals (e.g., 0, 5, 15, 30, 45 minutes) and the reaction is stopped to prevent further metabolism [3].
- **Quantification:** The concentration of the parent drug (**tandutinib**) remaining at each time point is accurately measured using the validated LC-MS/MS method [3].
- **Calculation:** The natural logarithm of the remaining **tandutinib** concentration is plotted against time. The slope of the linear regression is used to calculate the in vitro half-life, which in turn is used to calculate the intrinsic clearance [3].

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References

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